

Application Notes: Safe Handling of 3-Methyl-1-phenylbutan-2-ol

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Compound of Interest

Compound Name: 3-Methyl-1-phenylbutan-2-ol

Cat. No.: B1194085

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Introduction

3-Methyl-1-phenylbutan-2-ol is an aromatic alcohol used as a fragrance ingredient.^{[1][2]} Structurally, it is a secondary alcohol containing a benzene ring.^[1] Due to its chemical properties, appropriate safety precautions are necessary to minimize risks to researchers, scientists, and drug development professionals. These notes provide essential information on the safe handling, storage, and disposal of this compound.

Hazard Identification and Classification

Based on available data, **3-Methyl-1-phenylbutan-2-ol** is classified with the following hazards:

- H227: Combustible liquid.^[3]
- H302: Harmful if swallowed.^{[3][4]}
- H315: Causes skin irritation.^{[3][4]}
- H319: Causes serious eye irritation.^{[3][4]}
- H335: May cause respiratory irritation.^{[3][4]}

It is important to note that while some suppliers on the ECHA C&L Inventory have reported that this chemical does not meet GHS hazard criteria, other sources indicate the hazards listed

above.^[5] Therefore, it is prudent to handle this compound with care, assuming the potential for these hazards.

Personal Protective Equipment (PPE)

To ensure personal safety, the following PPE should be worn when handling **3-Methyl-1-phenylbutan-2-ol**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).
- Skin and Body Protection: A lab coat or chemical-resistant apron. Closed-toe shoes are mandatory.
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.

Handling and Storage

- Handling: Avoid contact with skin and eyes.^[6] Do not breathe vapors or mists.^[6] Keep away from heat, sparks, and open flames.^{[6][7][8]} Use non-sparking tools and take precautionary measures against static discharge.^{[6][7]}
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.^{[6][8]} Keep away from oxidizing agents.

First Aid Measures

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.
- If on Skin: Remove contaminated clothing immediately. Rinse skin with plenty of water. If skin irritation occurs, seek medical attention.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

- If Inhaled: Move the person into fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[6]

Spill and Disposal Procedures

- Spills: In case of a spill, remove all sources of ignition.[6] Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.[6] Ensure adequate ventilation.
- Disposal: Dispose of contents/container in accordance with local, regional, and national regulations.

Quantitative Data

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₆ O	[2][9]
Molecular Weight	164.24 g/mol	[2]
CAS Number	705-58-8	[2]
Physical Form	Liquid	[3]

Experimental Protocol: General Procedure for a Reaction Using 3-Methyl-1-phenylbutan-2-ol

This protocol outlines a general procedure for a hypothetical chemical reaction involving **3-Methyl-1-phenylbutan-2-ol** as a starting material. This should be adapted based on the specific requirements of the intended experiment.

1. Preparation and Precautionary Measures 1.1. Ensure the work area is clean and free of clutter. 1.2. Verify that a chemical fume hood is available and functioning correctly. 1.3. Don the appropriate Personal Protective Equipment (PPE): chemical safety goggles, nitrile gloves, and a lab coat. 1.4. Set up the reaction apparatus within the fume hood. Ensure all glassware is clean, dry, and free of defects. 1.5. Have spill containment materials (absorbent pads, sand) and a fire extinguisher readily accessible.

2. Reagent Handling and Reaction Setup 2.1. Measure the required amount of **3-Methyl-1-phenylbutan-2-ol** using a clean, dry graduated cylinder or syringe under the fume hood. 2.2. Carefully transfer the measured **3-Methyl-1-phenylbutan-2-ol** to the reaction vessel. 2.3. Add other reagents and solvents to the reaction vessel as required by the specific experimental procedure, ensuring to do so slowly and with stirring if necessary. 2.4. If heating is required, use a heating mantle with a temperature controller. Do not use an open flame.

3. Reaction Monitoring 3.1. Monitor the reaction progress using an appropriate analytical technique (e.g., TLC, GC-MS). 3.2. When taking aliquots for monitoring, do so carefully under the fume hood to minimize exposure.

4. Work-up and Product Isolation 4.1. Once the reaction is complete, cool the reaction mixture to room temperature. 4.2. Quench the reaction carefully, if necessary, by slowly adding the appropriate quenching agent. 4.3. Perform the extraction and purification steps as outlined in the specific experimental protocol. All steps involving volatile organic solvents should be conducted in the fume hood.

5. Waste Disposal 5.1. Collect all liquid and solid chemical waste in appropriately labeled waste containers. 5.2. Dispose of the chemical waste according to institutional and local environmental regulations.

6. Decontamination 6.1. Clean all glassware and equipment used in the experiment thoroughly. 6.2. Wipe down the work surface in the fume hood. 6.3. Remove and dispose of gloves properly. 6.4. Wash hands thoroughly with soap and water.

Visualizations

Caption: Workflow for the safe handling of **3-Methyl-1-phenylbutan-2-ol**.

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